

Application Note: Regioselective Functionalization of 5-Fluoro-4-methoxypicolinonitrile via

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Compound of Interest

Compound Name: 5-Fluoro-4-methoxypicolinonitrile

CAS No.: 1427417-59-1

Cat. No.: B2440560

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Introduction & Reactivity Profile

5-Fluoro-4-methoxypicolinonitrile (CAS: 1134336-09-0) is a highly specialized pyridine scaffold utilized primarily in the synthesis of kinase inhibitors, PET radioligands, and agrochemicals.^[1] Its structural uniqueness lies in the interplay between three functional groups on the pyridine ring: a nitrile at C2, a methoxy group at C4, and a fluorine atom at C5.

For medicinal chemists, this molecule represents a "chassis" for diversity-oriented synthesis.^[1] ^[2] The core challenge—and opportunity—is exploiting the specific electronic activation patterns to achieve high-yielding Nucleophilic Aromatic Substitution (

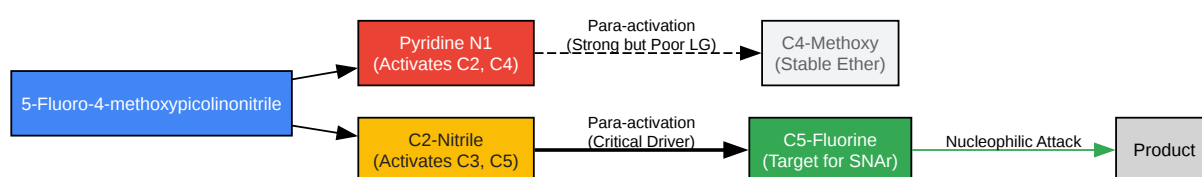
) without compromising the nitrile functionality or the methoxy ether.

Mechanistic Insight: The "Activation Vector"

To design successful protocols, one must understand the electronic "push-pull" of the ring:

- The Pyridine Nitrogen (N1): Strongly withdraws electron density from C2 and C4 (positions ortho and para).
- The Nitrile (C2-CN): A strong electron-withdrawing group (EWG) that activates positions ortho and para to itself (C3 and C5).^[1]
- The Leaving Groups:
 - C4-OMe: Located at the highly activated para-position relative to N1.^[1] However, methoxide is a poor leaving group (of conjugate acid ~15.5) and typically resists displacement under standard conditions.
 - C5-F: Located meta to N1 (normally deactivated), but para to the Nitrile group. The high electronegativity of fluorine stabilizes the Meisenheimer complex intermediate.

Conclusion: The dominant reaction pathway is the regioselective displacement of Fluorine at C5. The C2-nitrile provides the necessary activation energy to overcome the lack of ortho/para activation from the ring nitrogen.



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Caption: Electronic activation vectors determining regioselectivity. The C2-Nitrile is the primary activator for the C5-Fluorine displacement.^[1]

Experimental Protocols

Protocol A: C-N Bond Formation (Amination)

This protocol is optimized for primary and secondary amines. It avoids the formation of the hydrolyzed amide side-product often seen when using strong aqueous bases.

Application: Synthesis of amino-pyridine libraries for SAR (Structure-Activity Relationship) studies.

Reagents & Materials

- Substrate: **5-Fluoro-4-methoxypicolinonitrile** (1.0 equiv)
- Nucleophile: Amine (

 or

) (1.1 – 1.2 equiv)[1]
- Base: DIPEA (N,N-Diisopropylethylamine) (2.0 equiv) or

 (anhydrous, 2.0 equiv)[1]
- Solvent: DMSO (Dimethyl sulfoxide) or NMP (N-Methyl-2-pyrrolidone)[1]
 - Note: DMSO accelerates

 rates significantly compared to THF or MeCN.

Step-by-Step Procedure

- Preparation: In a dry reaction vial equipped with a magnetic stir bar, dissolve **5-Fluoro-4-methoxypicolinonitrile** (100 mg, 0.66 mmol) in anhydrous DMSO (2.0 mL).
- Addition: Add the amine (0.73 mmol, 1.1 equiv).
 - Critical Step: If using an amine salt (e.g., hydrochloride), add an extra equivalent of base to neutralize the salt before heating.
- Base: Add DIPEA (230 μ L, 1.32 mmol).
- Reaction: Seal the vial and heat to 60°C for 4–6 hours.

- Monitoring: Monitor by LC-MS or TLC (50% EtOAc/Hexanes).[1] The starting material () should disappear, and a more polar fluorescent spot (product) should appear.
- Workup:
 - Dilute the reaction mixture with Ethyl Acetate (20 mL).
 - Wash with water (2 x 10 mL) to remove DMSO and excess base.
 - Wash with Brine (10 mL).
 - Dry over , filter, and concentrate in vacuo.
- Purification: Flash column chromatography (Gradient: 0-60% EtOAc in Hexanes).

Table 1: Troubleshooting Common Amination Issues

Observation	Probable Cause	Corrective Action
Low Conversion	Steric hindrance of amine	Increase temp to 90°C; switch solvent to NMP.
Hydrolysis of CN	Wet solvent/base	Use anhydrous DMSO and store in a desiccator.
Darkening of Rxn	Oxidation/Polymerization	Degas solvent with for 10 min prior to heating.

Protocol B: C-O Bond Formation (Etherification)

Displacing the fluorine with an alkoxide or phenoxide is more challenging due to the reversibility and the potential for side reactions (trans-etherification at C4).

Application: Synthesis of bis-ether macrocycles or specific hydrophobic pockets.[1]

Reagents

- Substrate: **5-Fluoro-4-methoxypicolinonitrile** (1.0 equiv)
- Nucleophile: Alcohol () (1.2 equiv)^[1]
- Base: Cesium Carbonate () (1.5 equiv) or NaH (for non-acidic alcohols)
- Solvent: DMF (anhydrous)

Step-by-Step Procedure

- Activation: In a dried flask under Argon, dissolve the alcohol (1.2 equiv) in anhydrous DMF.
- Deprotonation: Add (1.5 equiv). Stir at Room Temperature (RT) for 15 mins to generate the alkoxide in situ.
 - Note: For unreactive primary alcohols, use NaH (1.1 equiv) at 0°C, then warm to RT.
- Coupling: Add **5-Fluoro-4-methoxypicolinonitrile** (1.0 equiv) as a solution in minimal DMF.
- Reaction: Heat to 50–80°C.
 - Caution: Do not exceed 100°C. High temperatures can lead to attack at the nitrile or exchange of the C4-methoxy group.
- Quench: Pour carefully into ice-water.
- Extraction: Extract with EtOAc (3x). The product is often less soluble in water than the starting material.

Structural Validation & Quality Control

When characterizing the product, specific NMR signatures confirm the regioselectivity (substitution at C5).

- **¹⁹F NMR:** The starting material shows a signal around -120 to -140 ppm.^[1] Disappearance of the ¹⁹F signal is the primary confirmation of reaction completion.
- **¹H NMR:**
 - **Starting Material:** Two aromatic protons.^[3] H3 (singlet-like due to F-coupling) and H6 (doublet due to F-coupling).^[1]
 - **Product:** The H6 proton (ortho to the new substituent) will shift upfield due to the electron-donating nature of the new amine/ether group compared to fluorine. The coupling constant will disappear.

Safety & Handling

- **Cyanide Derivatives:** While the nitrile group is stable, combustion or strong acid hydrolysis can release HCN. Work in a well-ventilated fume hood.
- **Fluoride Release:** The reaction generates stoichiometric fluoride ions (as KF or HF salts). Ensure waste streams are treated according to local regulations for fluorides.
- **Skin Irritant:** Picolinonitriles are potent skin irritants. Double-gloving (Nitrile) is recommended.^[1]

References

- **General Reactivity of Fluoropyridines:** Chambers, R. D., & Sargent, C. R. (1981). Nucleophilic substitution in fluoropyridines. *Advances in Heterocyclic Chemistry*, 28, 1-71.^[1]
- **Regioselectivity in Picolinonitriles:** Kudo, N., et al. (1999). Synthesis and herbicidal activity of 2-cyano-3-fluoropyridines. *Journal of Pesticide Science*, 24(4), 363-369.
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